

# Physicochemical Properties of Ledoxantrone Trihydrochloride

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## Compound Focus: Ledoxantrone

CAS No.: 113457-05-9

Cat. No.: S548628

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For a quick reference, here are the key identifiers and properties of **Ledoxantrone** Trihydrochloride [1] [2] [3]:

Property	Value
CAS Number	119221-49-7
Molecular Formula	C <sub>21</sub> H <sub>30</sub> Cl <sub>3</sub> N <sub>5</sub> OS
Molecular Weight	506.92 g/mol
Appearance	Solid (yellow)
Storage (Powder)	-20°C for 3 years
Storage (In Solvent)	-80°C for 1 year

## Solubility Data & Stock Solution Preparation

The solubility information for **Ledoxantrone** Trihydrochloride, primarily derived from supplier recommendations, is summarized in the table below [1] [2].

Solvent / Application	Protocol / Solubility	Notes / Concentration
In Vitro Solubility	"May dissolve in DMSO (in most cases), if not, try other solvents such as H2O, Ethanol, or DMF..." [2]	A cautious approach is advised.
Stock Solution (DMSO)	Prepare a stock solution in DMSO, then dilute into aqueous buffers for experiments [2].	Common stock concentrations: 5-10 mM [2].
Preparation Example	To make 1 mL of 10 mM stock: Add 1 mg of powder to 197.3 µL of DMSO [1].	Always use freshly prepared stock solutions.

## Detailed In Vivo Formulation Protocols

For *in vivo* studies, **Ledoxantrone** Trihydrochloride requires formulation using solvents and solubilizing agents. The table below outlines two common injectable protocols [2].

Component	Injection Formulation 1	Injection Formulation 2
DMSO	10%	10%
PEG300	-	40%
Tween 80	5%	5%
Saline	85%	45%

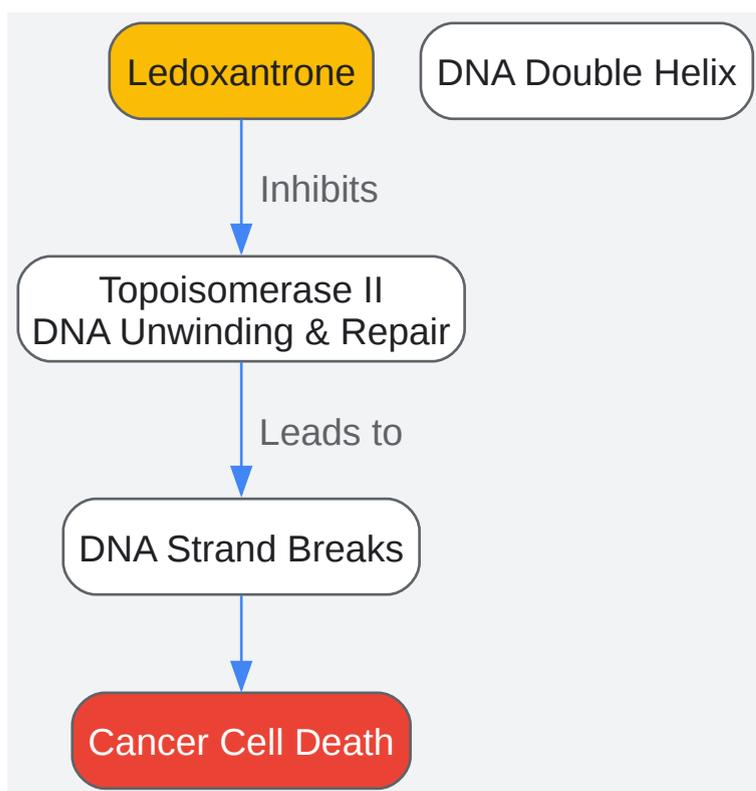
| **Preparation** | 1. Add DMSO stock solution to Tween 80 and mix well. 2. Add saline slowly to the mixture [2]. | 1. Add DMSO stock to PEG300 and mix. 2. Add Tween 80 and mix. 3. Add saline slowly to the mixture [2]. |

## Critical Experimental Considerations

- **DMSO Solvent Effects:** Even low concentrations of DMSO can have broad and heterogeneous off-target effects on cellular signaling networks, which may interfere with your experimental results [4]. It is crucial to include vehicle control groups (DMSO alone) matched in concentration to your test groups in every experiment.
- **Solution Stability:** For stock solutions in DMSO, aliquot and store at -80°C. Avoid repeated freeze-thaw cycles. Freshly prepare the working solutions for *in vivo* studies on the same day of use [1] [2].

## Proposed Mechanism of Action

**Ledoxantrone** Trihydrochloride (also known as CI 958) is characterized as a Topoisomerase II (Topo II) inhibitor with anticancer activity [1]. More specifically, it functions as a DNA helicases inhibitor with an IC<sub>50</sub> of 0.17 μM [2]. By inhibiting these essential enzymes involved in DNA unwinding and repair, the compound can cause DNA strand breaks and prevent cancer cells from proliferating, making it a candidate for studying digestive and urologic disorders [1]. The following diagram illustrates this primary mechanism.



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## References

1. | Topo II inhibitor | TargetMol Ledoxantrone trihydrochloride [targetmol.com]
2. 119221-49-7\_DNA(RNA)... Ledoxantrone trihydrochloride [peptidedb.com]
3. | ChemSpider LEDOXANTRONE TRIHYDROCHLORIDE [chemspider.com]
4. Heterogeneous Off-Target Effects of Ultra-Low Dose Dimethyl ... [pmc.ncbi.nlm.nih.gov]

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